

Carnitine Depletion & Supplementation with Besifovir

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Besifovir

CAS No.: 441785-25-7

Cat. No.: S627917

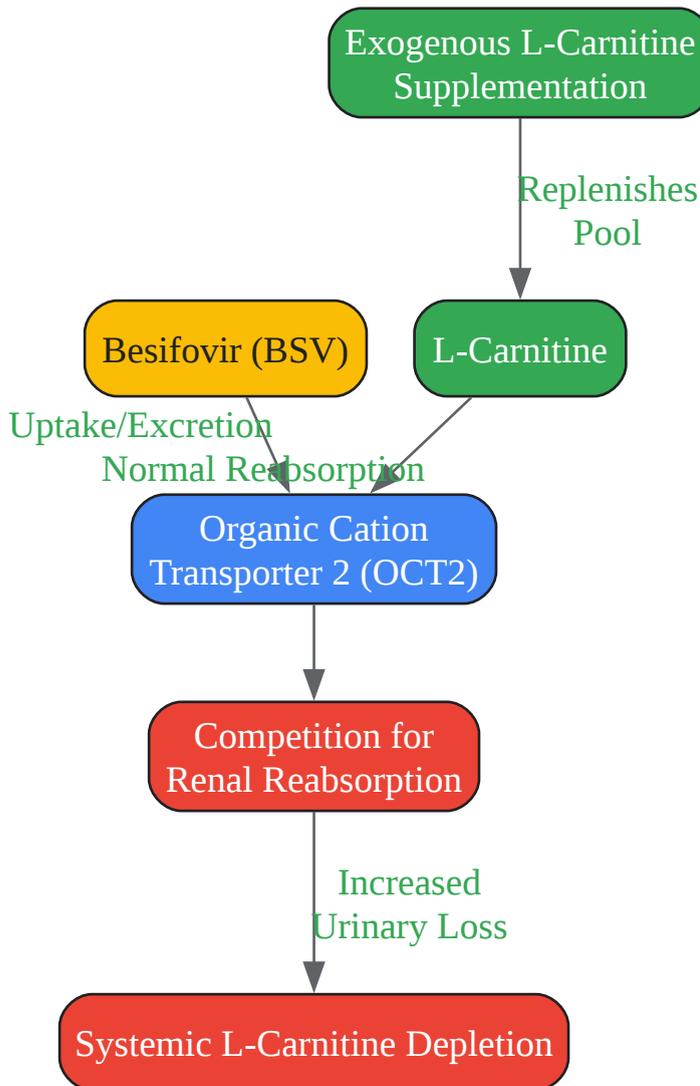
[Get Quote](#)

The core quantitative data on L-carnitine depletion and its management in patients taking **Besifovir** (BSV) is summarized in the table below.

Aspect	Summary of Findings from Literature
Prevalence of Depletion	Described as affecting almost all patients on besifovir, making supplementation a requirement. [1]
Proposed Mechanism	BSV is an acyclic nucleotide phosphonate. It is hypothesized that it may compete with endogenous carnitine for renal tubular reabsorption via the organic cation transporter 2 (OCT2) , leading to increased urinary excretion and subsequent depletion. [1]
Standard Supplementation Dose	150 mg of BSV is co-administered with 660 mg of L-carnitine as the standard clinical regimen to prevent deficiency. [2] [3]
Monitoring Parameters	Serum carnitine levels are monitored as part of safety assessments in clinical studies. [2]

Proposed Mechanism of Carnitine Depletion

The following diagram illustrates the hypothesized mechanism of **Besifovir**-induced L-carnitine depletion, based on the available information.



[Click to download full resolution via product page](#)

Research and Management Considerations

For a research and development audience, the following points are critical:

- **Universal and Proactive Management:** L-carnitine supplementation is not a corrective but a **proactive, mandatory co-therapy** with **Besifovir**. This is a distinctive feature of its pharmacokinetic and safety profile compared to other nucleos(t)ide analogs [1] [2].

- **Safety Reversal:** Clinical evidence suggests that the adverse effects of long-term TDF (tenofovir disoproxil fumarate) on bone and renal metrics may be reversible after switching to BSV with carnitine supplementation [2] [3]. This positions BSV as a potential option for patients facing toxicity from other antivirals.
- **Efficacy Unaffected:** The co-administration of L-carnitine does not interfere with the potent antiviral efficacy of **Besifovir**, which has been shown to be non-inferior to tenofovir and entecavir in suppressing HBV DNA [1] [2] [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Pharmacokinetic evaluation of besifovir for the treatment ... [pubmed.ncbi.nlm.nih.gov]
2. Switching to besifovir in patients with chronic hepatitis B ... [pmc.ncbi.nlm.nih.gov]
3. Besifovir dipivoxil maleate offers comparable efficacy and ... [news-medical.net]
4. Noninferiority Outcomes of Besifovir Compared to ... [gutnliver.org]

To cite this document: Smolecule. [Carnitine Depletion & Supplementation with Besifovir]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b627917#besifovir-l-carnitine-depletion-management>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com